

In-Depth Technical Guide: Structure Elucidation of Ethyl 5-(methylthio)pyrimidine-4-carboxylate

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Compound of Interest

Compound Name: Ethyl 5-(methylthio)pyrimidine-4-carboxylate

CAS No.: 64224-61-9

Cat. No.: B1647208

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Executive Summary

Target Molecule: **Ethyl 5-(methylthio)pyrimidine-4-carboxylate** Molecular Formula: $C_8H_{10}N_2O_2S$ Exact Mass: 198.0463 Da^[1]

This guide addresses the structural characterization of **Ethyl 5-(methylthio)pyrimidine-4-carboxylate**, a specific regioisomer often confused with its more synthetically accessible counterpart, the 2-(methylthio) derivative. In drug development, pyrimidine regiochemistry is critical; a shift in the sulfur substituent from position 2 to 5 dramatically alters the pharmacophore's kinase binding affinity and metabolic stability.^[1]

This whitepaper outlines a self-validating analytical workflow to unambiguously confirm the 5-(methylthio) regiochemistry, utilizing High-Resolution Mass Spectrometry (HRMS) and 2D Nuclear Magnetic Resonance (NMR).

Part 1: Synthetic Context & The Isomer Challenge

To elucidate the structure, one must understand the potential impurities.^[1] The primary challenge is distinguishing the target from Ethyl 2-(methylthio)pyrimidine-4-carboxylate.^[1]

- The 2-Isomer (Common Impurity): Synthesized via the condensation of S-methylisothiurea with 1,3-dicarbonyl equivalents.^[1] The sulfur is nucleophilic and positioned between the two ring nitrogens.^[1]
- The 5-Isomer (Target): Typically requires electrophilic substitution at the electron-rich C-5 position of the pyrimidine ring (e.g., using 5-bromopyrimidine precursors or specific acyclic condensations involving 2-formyl-3-(methylthio)acrylates).

Implication: If your synthesis involves S-methylisothiurea, you likely have the 2-isomer.^[1] If you used a C-5 functionalized precursor, you must prove the sulfur remained at C-5 and did not scramble.

Part 2: Mass Spectrometry (HRMS) – The Fingerprint

The first step is establishing the elemental composition and verifying the presence of sulfur.

Experimental Protocol (ESI-TOF)

- Ionization: Electrospray Ionization (ESI), Positive Mode (+ve).^{[1][2]}
- Solvent: MeOH/Water (50:50) + 0.1% Formic Acid.^[1]
- Target Ion: $[M+H]^+ = 199.0536$ m/z.^[1]

Isotope Pattern Analysis

Sulfur has a distinct natural isotope, ^{34}S (4.21% abundance).^[1]

- Observation: You must observe an M+2 peak at ~201.05 m/z with an intensity of ~4-5% relative to the base peak.^[1]
- Logic: Absence of this pattern indicates the loss of sulfur (desulfurization impurity).^[1]

Fragmentation Pathway (MS/MS)

Collision-Induced Dissociation (CID) provides structural clues.^[1]

m/z (approx)	Fragment Identity	Mechanism
199.05	$[M+H]^+$	Parent Ion
171.02	$[M+H - C_2H_4]^+$	McLafferty rearrangement (Ethyl ester loss)
153.01	$[M+H - EtOH]^+$	Loss of ethanol from ester
125.01	$[M+H - COOEt]^+$	Decarboxylation (Alpha-cleavage)
105.00	$[M+H - SMe - COOEt]^+$	Core pyrimidine ring fragments

Part 3: NMR Spectroscopy – The Connectivity Engine

This is the definitive method for distinguishing the 5-SMe from the 2-SMe isomer.

1H NMR Analysis (DMSO- d_6 , 400 MHz)

The proton splitting pattern is the first indicator of regiochemistry.

- H-2 Proton: Located between two nitrogens (N1-C2-N3).[\[1\]](#) It is the most deshielded proton.
[\[1\]](#)
 - Shift: δ 9.10 – 9.30 ppm.[\[1\]](#)
 - Multiplicity: Singlet (s).[\[1\]](#)
- H-6 Proton: Adjacent to N1 and C5.[\[1\]](#)
 - Shift: δ 8.80 – 9.00 ppm.[\[1\]](#)
 - Multiplicity: Singlet (s).[\[1\]](#)
- S-Me Group:
 - Shift: δ 2.50 – 2.60 ppm (s, 3H).[\[1\]](#)

- Ethyl Ester:
 - Shift: δ 4.35 (q, 2H), δ 1.35 (t, 3H).^[1]

The Logic Check:

- If the molecule were the 2-SMe isomer, you would typically see protons at H-5 and H-6. H-5 (d) and H-6 (d) would show vicinal coupling (Hz).^[1]
- Since our target is 5-SMe, positions 2 and 6 are isolated by the quaternary C-4 and C-5 carbons.^[1] They must appear as singlets.

¹³C NMR Analysis (100 MHz)

- C-2: Most deshielded aromatic carbon (between two Ns).^[1] ~158-160 ppm.^[1]
- C-4 (Ester ipso): ~155-157 ppm.^[1]
- C-6: ~150-155 ppm.^[1]
- C-5 (S-Me ipso): This carbon is shielded relative to others due to the sulfur donation and lack of direct N-attachment. ~130-135 ppm.^[1]
- S-Me: ~15-17 ppm.^[1]

2D NMR: The "Smoking Gun" (HMBC)

Heteronuclear Multiple Bond Correlation (HMBC) connects protons to carbons 2-3 bonds away.^{[1][3]} This experiment definitively places the S-Me group.

Critical Correlations for 5-(methylthio) isomer:

- S-Me Protons (δ 2.5) → C-5: The methyl protons will show a strong correlation to the aromatic carbon at C-5.
- H-6 (δ 8.9) → C-5: The H-6 proton is 2 bonds away from C-5.^[1]

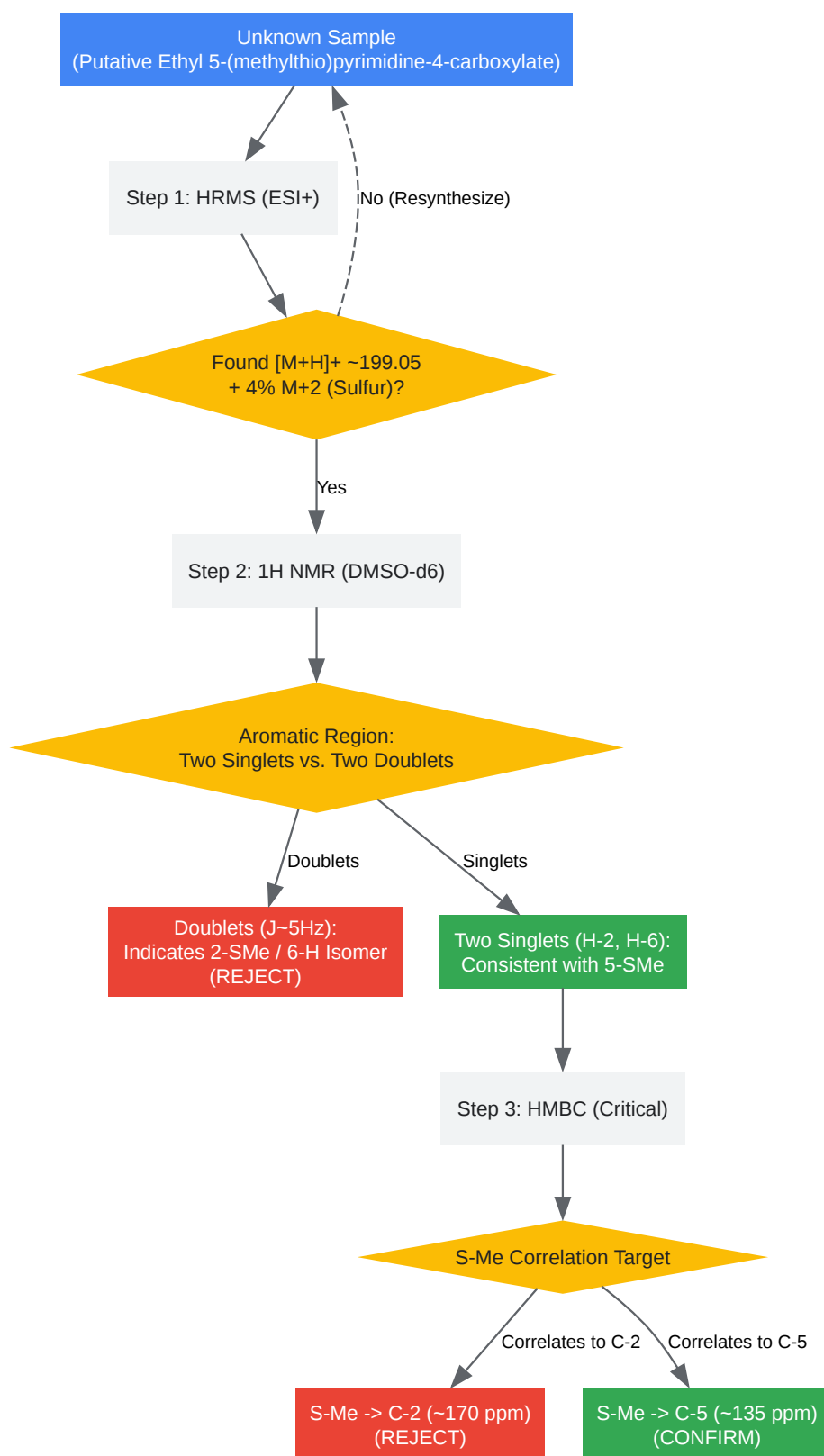
- H-6 (δ 8.9) $\rightarrow$ C-4 (Ester): The H-6 proton is 3 bonds away from the ester-bearing carbon.
- H-2 (δ 9.2) $\rightarrow$ C-4 and C-6: H-2 correlates to both flanking carbons.^[1]

Differentiation Logic: If it were the 2-SMe isomer:

- The S-Me protons would correlate to C-2 (the carbon between the nitrogens, $\sim$ 165+ ppm).
- In the 5-SMe target, the S-Me correlates to C-5 (a carbon adjacent to the ester-bearing C-4, $\sim$ 135 ppm). The chemical shift of the correlated carbon confirms the position.

Part 4: Visualization of the Workflow

The following diagram illustrates the decision matrix for confirming the structure.

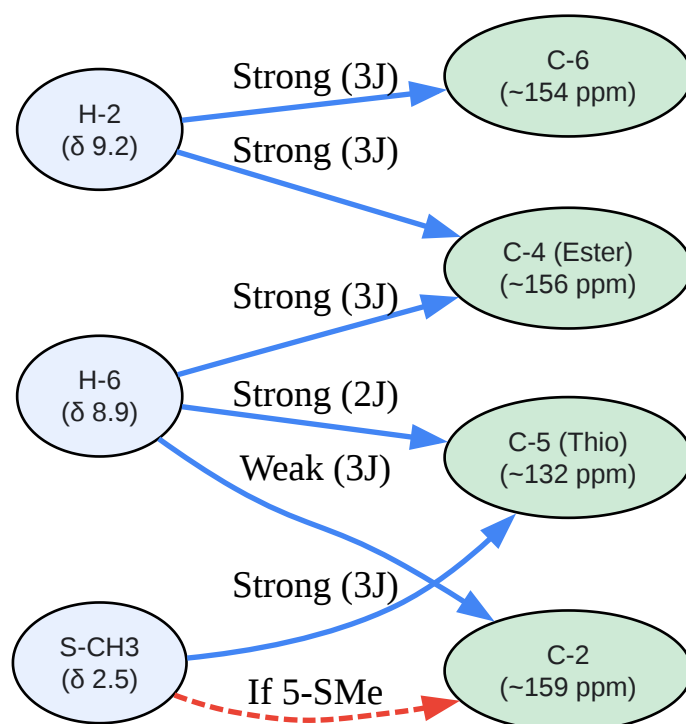


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Caption: Logical workflow for distinguishing the 5-methylthio target from the common 2-methylthio regioisomer.

Part 5: HMBC Correlation Map

This diagram visualizes the specific spectroscopic connections required to validate the structure.



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Caption: Key Heteronuclear Multiple Bond Correlations (HMBC). The S-Me to C-5 connection is the definitive proof of regiochemistry.

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